

Application Note: Purification of 2-Ethylhex-2-enal via Distillation

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Compound of Interest

Compound Name: 2-Ethylhex-5-enal

Cat. No.: B14863040

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Introduction

2-Ethylhex-2-enal (CAS No. 645-62-5) is a valuable intermediate in organic synthesis, notably in the production of insecticides and fragrances.[1][2] Its purification is critical to ensure the quality and yield of subsequent reactions. Distillation is the primary method for purifying 2-Ethylhex-2-enal. However, its chemical structure—an unsaturated aldehyde—necessitates careful control of distillation conditions to prevent side reactions such as polymerization, self-condensation, and oxidation.[3] This document provides detailed protocols for the atmospheric and vacuum distillation of 2-Ethylhex-2-enal.

Physicochemical Properties and Distillation Considerations

2-Ethylhex-2-enal is a colorless to yellowish liquid with a characteristic sharp odor.[3] Its relevant physical properties for distillation are summarized below.

Property	Value	Source
Molecular Formula	C8H14O	[1]
Molecular Weight	126.20 g/mol	[4]
Boiling Point (Atmospheric Pressure)	175-179 °C at 760 mmHg	[5][6]
Boiling Point (Reduced Pressure)	73 °C at 10 mmHg[7]	
35-47 °C at 0.05 mbar	[8]	
Density	~0.83-0.85 g/mL	[5]
Flash Point	50.56 °C - 53.3 °C	[6]

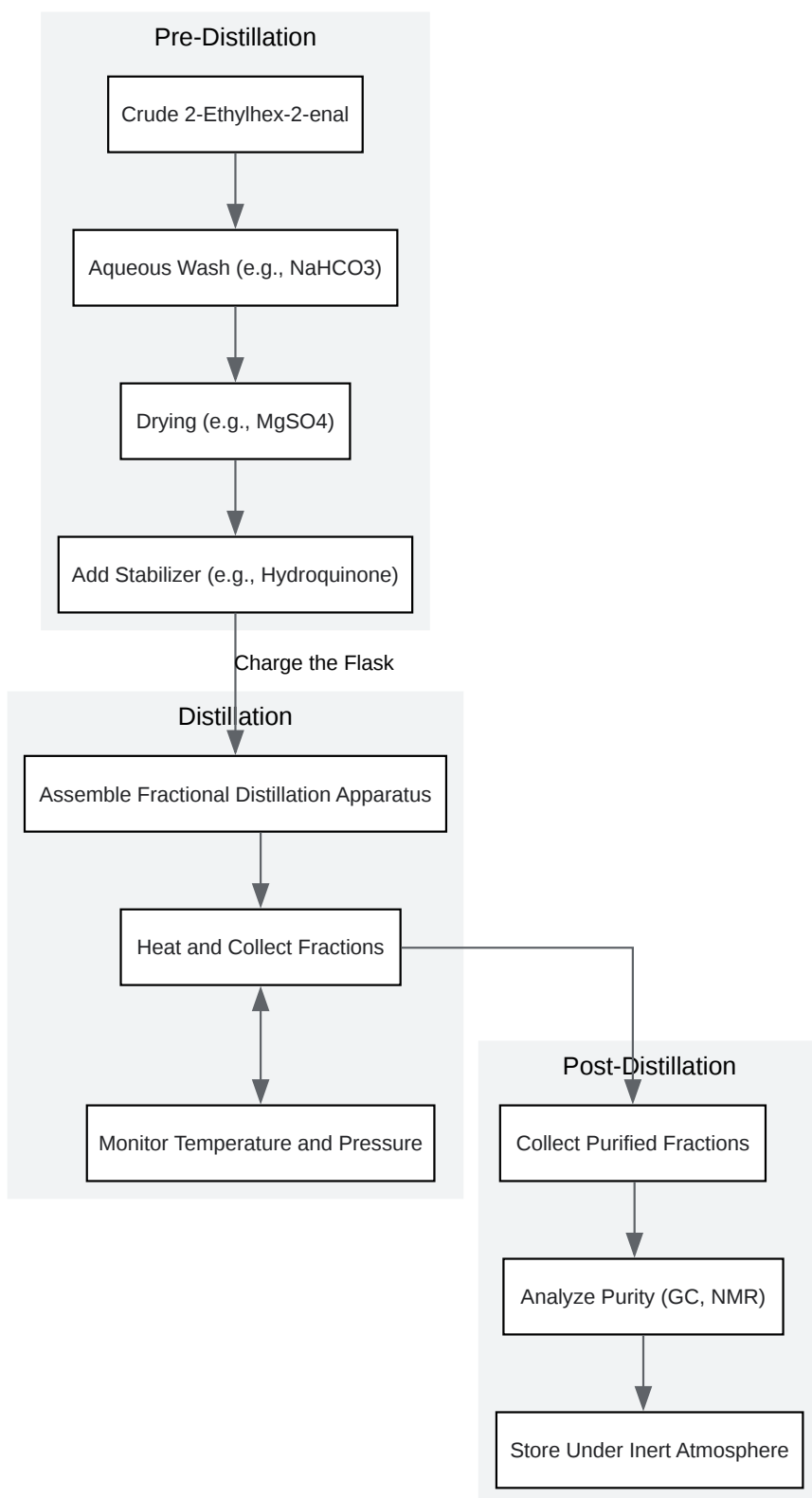
Thermal Stability and Reactivity:

2-Ethylhex-2-enal is susceptible to several degradation pathways under distillation conditions:

- **Oxidation:** As an aldehyde, it can be readily oxidized to the corresponding carboxylic acid, especially in the presence of air.[3] This process, known as autoxidation, can be initiated by light and catalyzed by transition metal salts.[3]
- **Polymerization and Condensation:** Aldehydes, particularly unsaturated ones, can undergo self-condensation or polymerization reactions. These reactions are often exothermic and can be catalyzed by acidic or basic impurities.[3]
- **Decomposition:** When heated to decomposition, it can emit acrid smoke and irritating fumes. [1]

To mitigate these issues, the addition of antioxidants or stabilizers is recommended, and distillation under reduced pressure is often preferred to lower the required temperature.

Experimental Workflow for Distillation



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